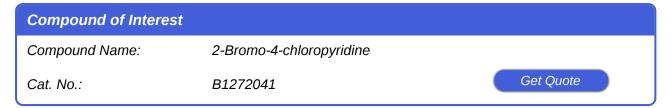


Essential Safety and Operational Guide for Handling 2-Bromo-4-chloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-chloropyridine** (CAS No. 22918-01-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-chloropyridine is a hazardous chemical that requires careful handling.[1] It is harmful if swallowed, inhaled, or comes into contact with skin.[1] It is also known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[1][2][3][4][5]

Summary of Hazards:



| Hazard Statement | GHS Classification | |
|--------------------------------------|---|--|
| Harmful if swallowed | Acute toxicity, oral (Category 4)[1] | |
| Harmful in contact with skin | Acute toxicity, dermal (Category 4)[1] | |
| Causes skin irritation | Skin corrosion/irritation (Category 2)[1] | |
| Causes serious eye damage/irritation | Serious eye damage/eye irritation (Category 1/2)[2][3][4][5] | |
| Harmful if inhaled | Acute toxicity, inhalation (Category 4)[1] | |
| May cause respiratory irritation | Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1][3] | |

Recommended Personal Protective Equipment (PPE):

To mitigate these risks, the following personal protective equipment is mandatory when handling **2-Bromo-4-chloropyridine**:

| PPE Category | Specification | Standard Compliance |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles and a face shield. | OSHA 29 CFR 1910.133 or European Standard EN166.[1] [6] |
| Skin Protection | Chemical-impermeable gloves and protective clothing to prevent skin exposure.[1][7] | - |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1] [6] | EN 149.[1] |

Operational Plan for Safe Handling







This step-by-step protocol ensures the safe handling of **2-Bromo-4-chloropyridine** from reception to disposal.

- 1. Preparation and Engineering Controls:
- Ensure adequate ventilation in the work area. Use of a chemical fume hood is strongly recommended.[1][7][8]
- Verify that an eyewash station and safety shower are readily accessible and in good working order.[1]
- Keep the container tightly closed when not in use.[1]
- 2. Handling Procedure:
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in the handling area.[1]
- 3. Storage:
- Store in a cool, dry, and well-ventilated place.[1][9]
- Keep containers tightly closed.[1]
- Store locked up.[1][5][9]
- Some sources recommend refrigeration for storage.
- 4. In Case of a Spill or Leak:
- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.



- Prevent further leakage if it is safe to do so.
- Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[4]
- Do not let the product enter drains.[4]

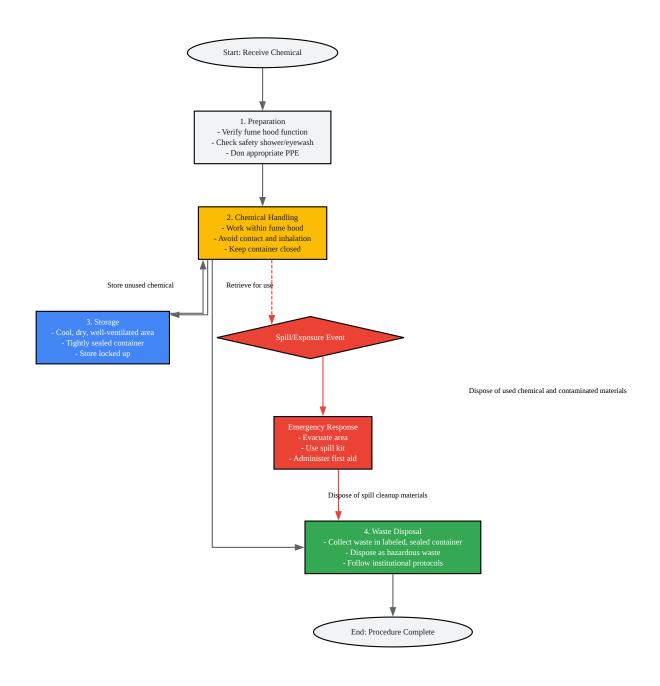
Disposal Plan

Proper disposal of **2-Bromo-4-chloropyridine** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. [1][10] All waste must be handled as hazardous.
- Contaminated Materials: Any materials that have come into contact with 2-Bromo-4chloropyridine, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly.
- Regulatory Compliance: Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations.[10]

Workflow for Safe Handling of 2-Bromo-4chloropyridine





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Caption: Workflow for the safe handling of **2-Bromo-4-chloropyridine**.



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